(2-Chlorophenyl)(piperidin-4-yl)methanone chemical structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Chlorophenyl)(piperidin-4-yl)methanone*
CAS No.:	*792857-93-3*
Cat. No.:	*B1601406*

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An In-depth Technical Guide to **(2-Chlorophenyl)(piperidin-4-yl)methanone**: Synthesis, Characterization, and Applications in Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **(2-Chlorophenyl)(piperidin-4-yl)methanone**, a heterocyclic ketone scaffold with significant potential in medicinal chemistry and drug development. While public data on this specific ortho-chloro isomer is limited, this document leverages established principles of organic synthesis and structure-activity relationships from analogous compounds to present a robust framework for its preparation, characterization, and potential applications. We detail a reliable two-step synthesis involving a strategic Friedel-Crafts acylation followed by amine deprotection, outline expected analytical characterization data, and discuss its prospective role as a key intermediate for novel therapeutics, particularly those targeting the central nervous system (CNS). This guide is intended for researchers, medicinal chemists, and process development scientists engaged in the exploration of novel pharmacophores.

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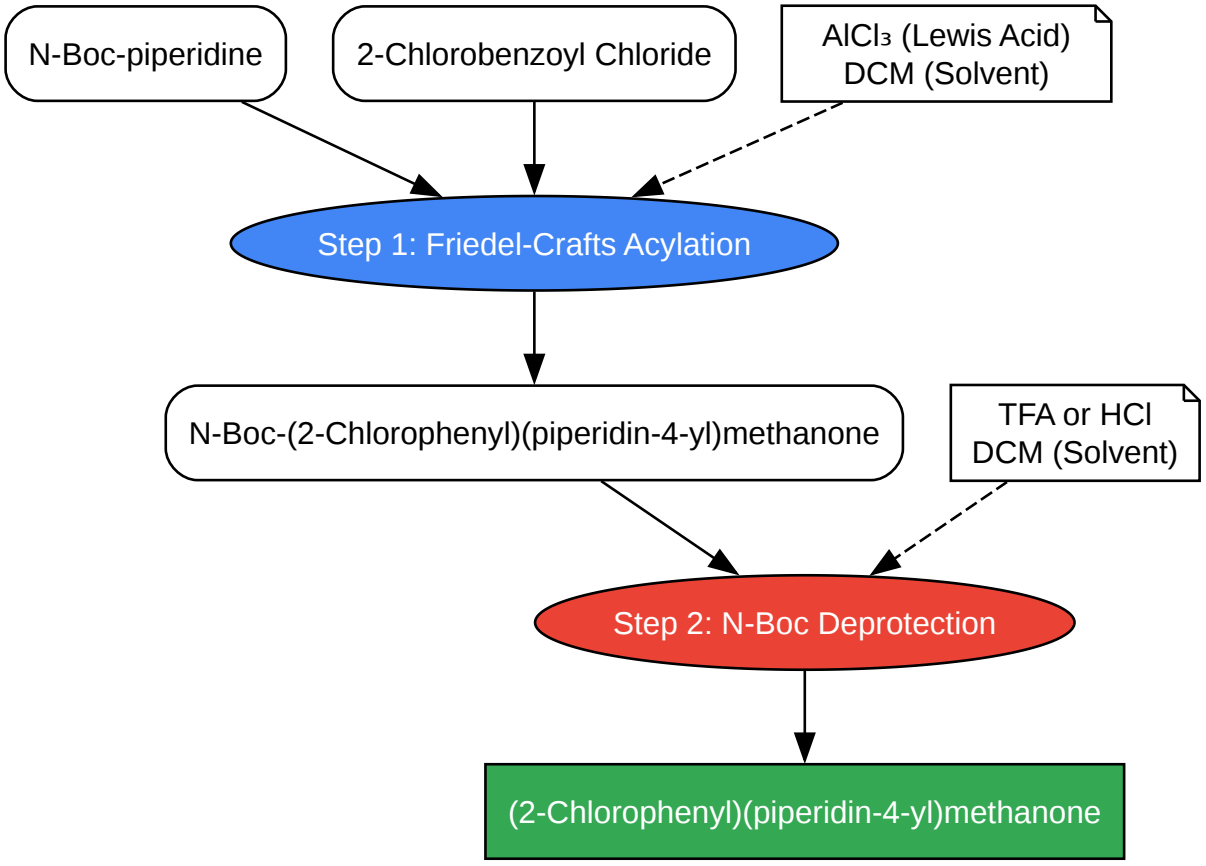
Introduction and Strategic Importance

(2-Chlorophenyl)(piperidin-4-yl)methanone belongs to the 4-aroylpiperidine class of compounds. This structural motif is a cornerstone in modern pharmacology, forming the core of numerous approved drugs and clinical candidates.[1] The piperidine ring offers a versatile, saturated heterocyclic scaffold that can be readily functionalized, while the aryl ketone component provides a rigid anchor for receptor interaction and a handle for further chemical modification.

The specific placement of a chlorine atom at the ortho-position of the phenyl ring is a strategic design element. Compared to its more commonly studied para- and meta-isomers, the 2-chloro substituent can profoundly influence the molecule's conformational preferences, electronic distribution, and metabolic stability through steric and inductive effects. This makes **(2-Chlorophenyl)(piperidin-4-yl)methanone** a particularly interesting, albeit underexplored, building block for generating chemical diversity and fine-tuning pharmacological activity.[2][3] Its primary value lies not as an end-product, but as a crucial intermediate for the synthesis of more complex molecules targeting a range of biological systems.[4]



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Caption: Proposed two-step synthesis workflow.

Step 1: Friedel-Crafts Acylation of N-Boc-Piperidine

Causality and Experimental Choice: The direct acylation of piperidine is not feasible as the secondary amine would preferentially react with the Lewis acid catalyst and the acyl chloride. Therefore, the piperidine nitrogen must be protected. The tert-butoxycarbonyl (Boc) group is an ideal choice due to its stability under the acylation conditions and its straightforward removal under acidic conditions. [5][6]The reaction proceeds via a Friedel-Crafts acylation, a robust and well-established method for forming aryl ketones. [7][8] Experimental Protocol:

- Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and a dropping funnel, add anhydrous aluminum chloride ($AlCl_3$, 1.2 equivalents) and suspend it in anhydrous dichloromethane (DCM).
- Cooling: Cool the suspension to 0 °C in an ice bath.
- Reagent Addition: In a separate flask, dissolve 2-chlorobenzoyl chloride (1.0 equivalent) and 1-Boc-piperidine (1.1 equivalents) in anhydrous DCM. Add this solution to the dropping funnel.
- Reaction: Add the solution from the dropping funnel dropwise to the stirred $AlCl_3$ suspension over 30 minutes, maintaining the temperature at 0 °C. After the addition is complete, allow the reaction to slowly warm to room temperature and stir for 4-6 hours, or until TLC/LC-MS analysis indicates the consumption of the starting material.
- Work-up: Carefully quench the reaction by slowly pouring it over crushed ice with vigorous stirring. Transfer the mixture to a separatory funnel, separate the organic layer, and wash it sequentially with 1M HCl, saturated aqueous sodium bicarbonate ($NaHCO_3$) solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude product, N-Boc-**(2-Chlorophenyl)(piperidin-4-yl)methanone**, can be purified by flash column chromatography on silica gel.

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Step 2: N-Boc Deprotection

Causality and Experimental Choice: The final step is the removal of the Boc protecting group to yield the secondary amine. This is efficiently accomplished under acidic conditions, where the acid catalyzes the cleavage of the tert-butyl carbamate. Trifluoroacetic acid (TFA) is commonly used as it is highly effective and volatile, simplifying its removal during work-up. [9][10]
Experimental Protocol:

- Setup: Dissolve the purified N-Boc protected intermediate (1.0 equivalent) from Step 1 in DCM in a round-bottom flask. [5]2. Reagent Addition: Cool the solution to 0 °C and add TFA (5-10 equivalents) dropwise. [5]3. Reaction: Remove the ice bath and stir the solution at room temperature for 1-3 hours. Monitor the reaction progress by TLC or LC-MS.

- Work-up: Upon completion, remove the DCM and excess TFA under reduced pressure. Dissolve the residue in DCM and wash with a saturated $NaHCO_3$ solution until the aqueous layer is basic, which neutralizes the TFA salt and yields the free amine.

- Isolation: Separate the organic layer, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo to yield the final product, **(2-Chlorophenyl)(piperidin-4-yl)methanone**. Further purification via crystallization or chromatography may be performed if necessary.

Analytical Characterization Profile

Verifying the structure and purity of the synthesized compound is paramount. The following table summarizes the expected spectral data for **(2-Chlorophenyl)(piperidin-4-yl)methanone** based on its structure and data from analogous compounds. [11][12][13]

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Technique	Expected Observations
^{1}H NMR	Aromatic Protons: **Multiple signals between δ 7.2-7.5 ppm.** Piperidine Protons: **A complex multiplet for the C4-H methine proton (δ ~3.0-3.5 ppm). Broad multiplets for the axial and equatorial protons on C2, C3, C5, and C6 (δ ~1.5-3.2 ppm). A broad singlet for the N-H proton.**
^{13}C NMR	Carbonyl Carbon: Signal around δ 195-205 ppm. Aromatic Carbons: Signals in the δ 125-140 ppm range, including the carbon bearing the chlorine (ipso-carbon). Piperidine Carbons: Signals in the δ 25-50 ppm range.
Mass Spec. (MS)	Molecular Ion (M+): Expected at m/z 223. Isotopic Pattern: A characteristic M+2 peak at m/z 225 with ~1/3 the intensity of the M+ peak, confirming the presence of one chlorine atom.

| Infrared (IR) | C=O Stretch: A strong absorption band around 1670-1690 cm^{-1}. N-H Stretch: A moderate, broad absorption band around 3300-3400 cm^{-1}. |

Table 2: Expected analytical data for **(2-Chlorophenyl)(piperidin-4-yl)methanone**.

Applications in Drug Discovery and Medicinal Chemistry

The true value of **(2-Chlorophenyl)(piperidin-4-yl)methanone** lies in its potential as a scaffold for creating novel therapeutic agents. The 4-aroylpiperidine core is a privileged structure in CNS drug discovery.

- CNS Receptor Ligands: Derivatives of 4-aroylpiperidines are known to be potent and selective ligands for sigma (σ) receptors, which are implicated in various neurological and psychiatric disorders. [14][15]The secondary amine of the title compound serves as a perfect attachment point for various pharmacophoric extensions to modulate affinity and selectivity

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for σ_1, σ_2, and other CNS targets like serotonin (5-HT) and dopamine (D_2) receptors. [16]* Scaffold for Library Synthesis: This compound is an ideal starting material for parallel synthesis and the creation of focused chemical libraries. Derivatization of the piperidine nitrogen can rapidly generate a multitude of analogues for high-throughput screening.

- Bioisosteric Replacement: In drug design, replacing a known active 4-chloro or unsubstituted phenyl group with a 2-chlorophenyl group can serve as a bioisosteric modification to improve pharmacokinetic properties (ADMET) or to explore new binding interactions within a receptor pocket. [17][18]

Safety and Handling

As a matter of standard laboratory practice, **(2-Chlorophenyl)(piperidin-4-yl)methanone** and its synthetic precursors should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Ventilation: All steps of the synthesis, particularly those involving volatile solvents (DCM), corrosive acids (TFA, HCl), and Lewis acids ($AlCl_3$), should be performed in a certified chemical fume hood.
- Handling: Acyl chlorides and aluminum chloride are moisture-sensitive and corrosive. Handle under an inert atmosphere (e.g., nitrogen or argon). Quenching of the Friedel-Crafts reaction is highly exothermic and should be done slowly and with adequate cooling.

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- To cite this document: BenchChem. [(2-Chlorophenyl)(piperidin-4-yl)methanone chemical structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601406/docs#2-chlorophenyl-piperidin-4-yl-methanone-chemical-structure]

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